

# Uracil-1-acetic acid molecular weight and formula

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## Compound of Interest

Compound Name: (2,4-Dioxo-3,4-dihydro-2H-pyrimidin-1-yl)-acetic acid

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## An In-depth Technical Guide on Uracil-Acetic Acid Derivatives

This guide provides an overview of the molecular characteristics of Uracil-Acetic Acid derivatives, with a focus on their molecular weight and chemical formula. It is intended for researchers, scientists, and professionals in drug development who require precise chemical information.

## Understanding Uracil-Acetic Acid Nomenclature

The term "Uracil-1-acetic acid" is not a standard chemical identifier and can be ambiguous. It could refer to a salt or mixture of uracil and acetic acid, or it could denote a molecule where an acetic acid group is covalently bonded to the first nitrogen atom of the uracil ring. This guide will address the available data for closely related and clearly identified compounds: the mixture known as Uracil acetate and the isomer Uracil-4-acetic acid.

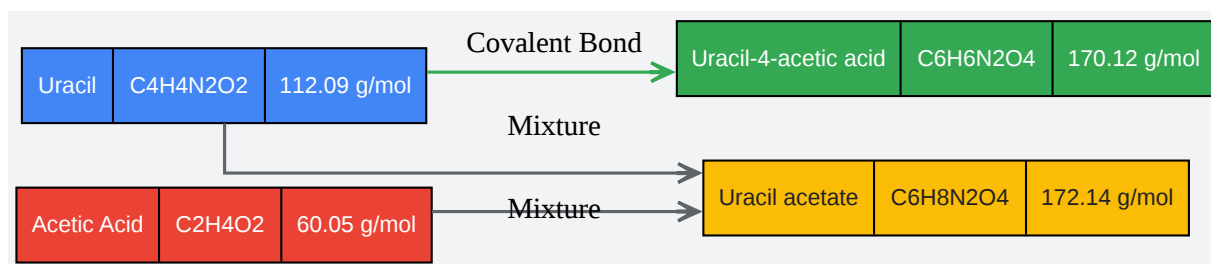
## Data Presentation

The quantitative data for these compounds are summarized in the table below for straightforward comparison.

Compound Name	Molecular Formula	Molecular Weight (g/mol )	Notes
Uracil acetate	C <sub>6</sub> H <sub>8</sub> N <sub>2</sub> O <sub>4</sub>	172.14 <sup>[1]</sup>	A mixture or salt of Uracil and Acetic Acid. <sup>[1]</sup>
Uracil-4-acetic acid	C <sub>6</sub> H <sub>6</sub> N <sub>2</sub> O <sub>4</sub>	170.12 <sup>[2]</sup> <sup>[3]</sup>	An acetic acid group is attached to the 6th position of the uracil ring (also known as 6-Carboxymethyluracil). <sup>[2]</sup> <sup>[4]</sup>

## Chemical Structures and Relationships

The relationship between the parent compound, Uracil, and its acetic acid derivatives is visualized in the following diagram.



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Molecular relationships of Uracil and its acetic acid derivatives.

## Experimental Protocols

Detailed experimental protocols for the synthesis or analysis of these specific compounds were not available in the initial data retrieval. Researchers interested in such methodologies are encouraged to consult chemical synthesis databases and peer-reviewed literature for specific procedural details.

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